

An In-depth Technical Guide to 8-bromoquinolin-2(1H)-one

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Compound of Interest

Compound Name: 8-Bromoquinolin-2(1H)-one

Cat. No.: B1278382

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This technical guide provides a comprehensive overview of **8-bromoquinolin-2(1H)-one**, a heterocyclic compound of interest in medicinal chemistry. This document details its chemical identity, plausible synthetic routes, and known biological activities, supported by experimental methodologies and comparative data for structurally related compounds.

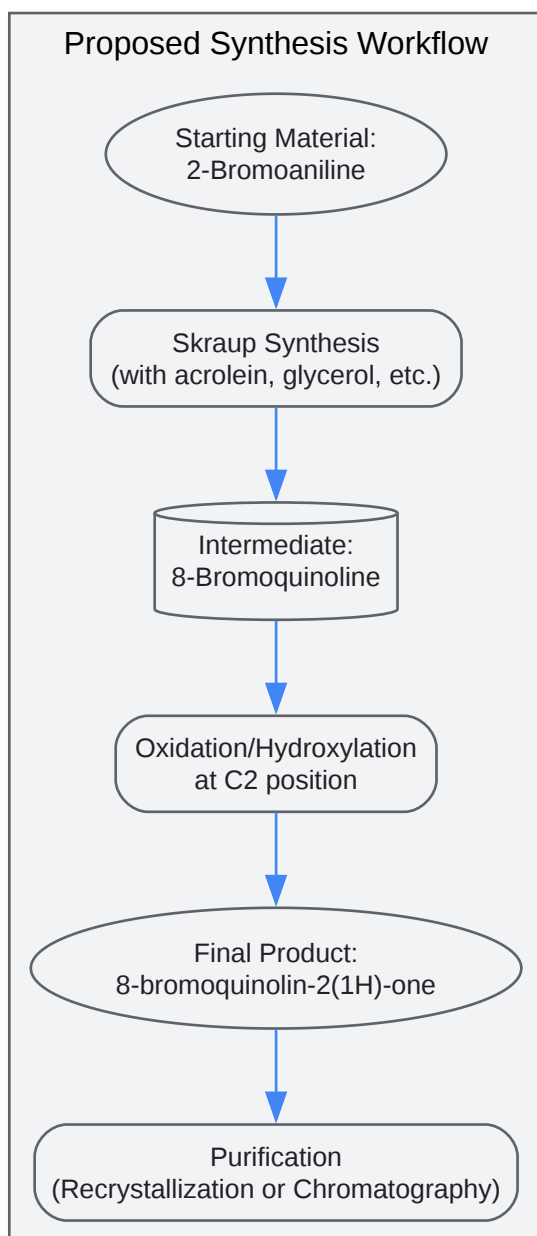
Chemical Identity and Structure

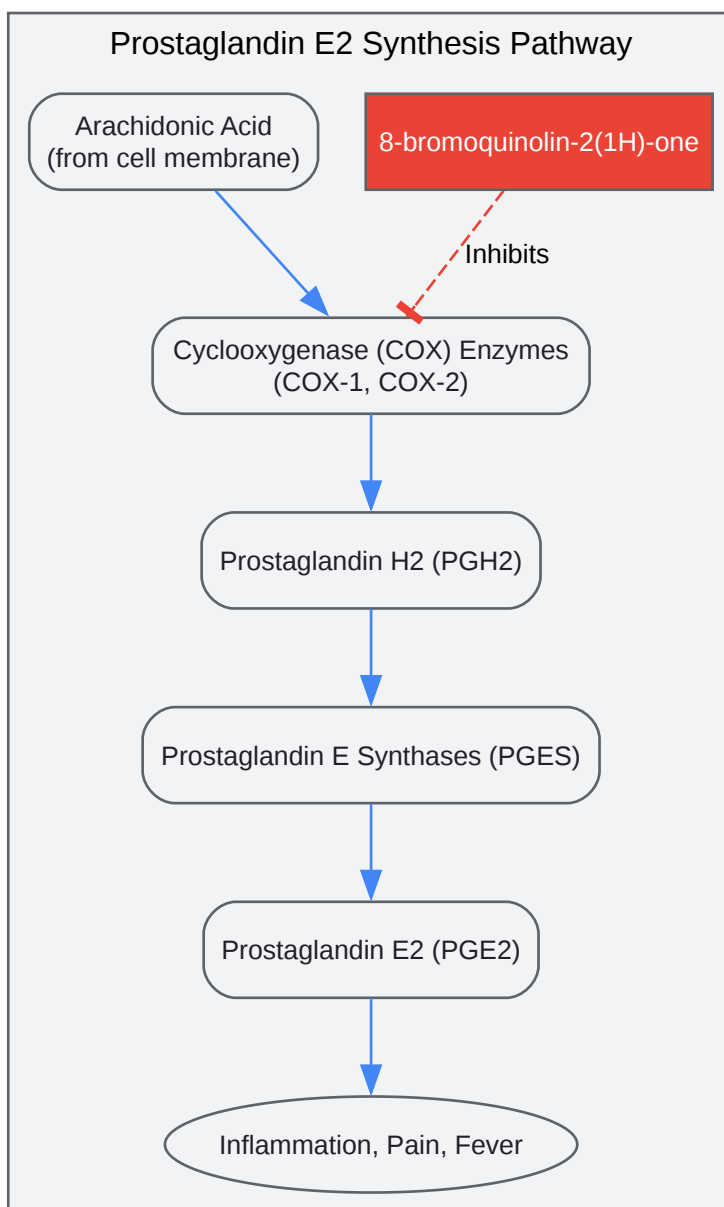
8-bromoquinolin-2(1H)-one is a derivative of the quinolin-2(1H)-one scaffold, a core structure found in numerous biologically active compounds.^[1] The presence of a bromine atom at the 8-position provides a handle for further chemical modifications, making it a valuable building block in synthetic and medicinal chemistry.^[1]

CAS Number: 67805-67-8^[2]^[3]

Molecular Formula: C₉H₆BrNO^[2]^[3]

Structure:





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References

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